

A Technical Guide to *tert*-Butylchlorodiphenylsilane: Properties, Applications, and Protocols

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Compound of Interest

Compound Name: *tert*-Butylchlorodiphenylsilane

Cat. No.: B126151

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Abstract

Tert-Butylchlorodiphenylsilane (TBDPSCI) is a sterically hindered organosilicon compound widely employed in organic synthesis as a versatile protecting group for hydroxyl and amine functionalities. Its robust stability under a range of reaction conditions, particularly acidic and basic environments, makes it an invaluable tool in the multi-step synthesis of complex molecules, including active pharmaceutical ingredients. This technical guide provides a comprehensive overview of TBDPSCI, including its chemical and physical properties, detailed experimental protocols for its use, and its strategic application in synthetic chemistry.

Core Properties of *tert*-Butylchlorodiphenylsilane

Tert-Butylchlorodiphenylsilane is a colorless to light yellow liquid valued for its ability to form stable *tert*-butyldiphenylsilyl (TBDPS) ethers.^{[1][2][3]} Its key identifiers and physicochemical properties are summarized below.

Property	Value
CAS Number	58479-61-1
Molecular Formula	C ₁₆ H ₁₉ ClSi
Molecular Weight	274.86 g/mol [2][4]
Appearance	Colorless to light yellow/brown liquid[5][6]
Density	1.057 g/mL at 25 °C[2]
Boiling Point	90 °C at 0.01 mmHg[2][5]
Refractive Index	n _{20/D} 1.568 (lit.)[2]
Solubility	Miscible with most organic solvents[2]
Sensitivity	Moisture sensitive[2][5]

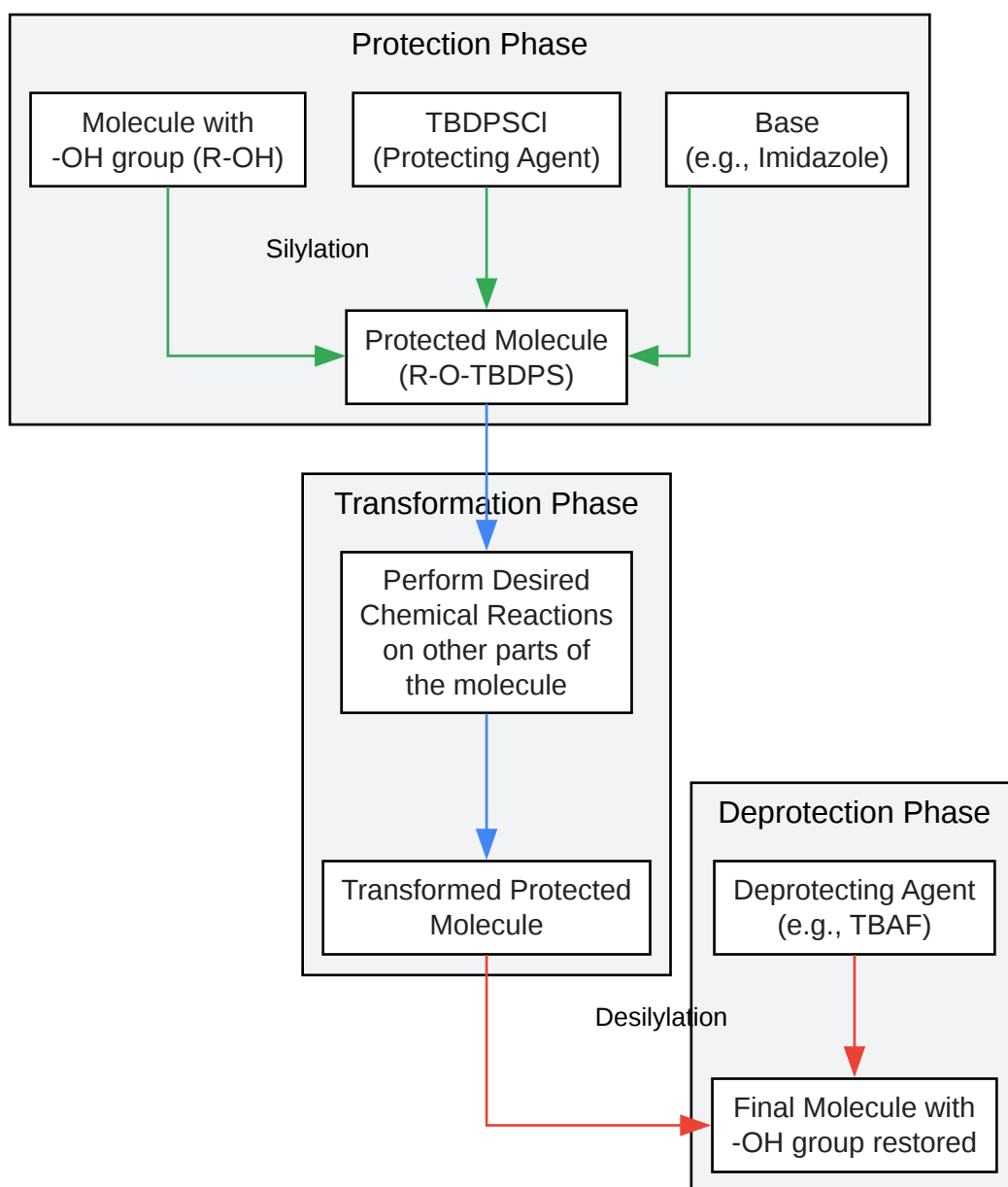
Role in Synthetic Chemistry: A Protecting Group Strategy

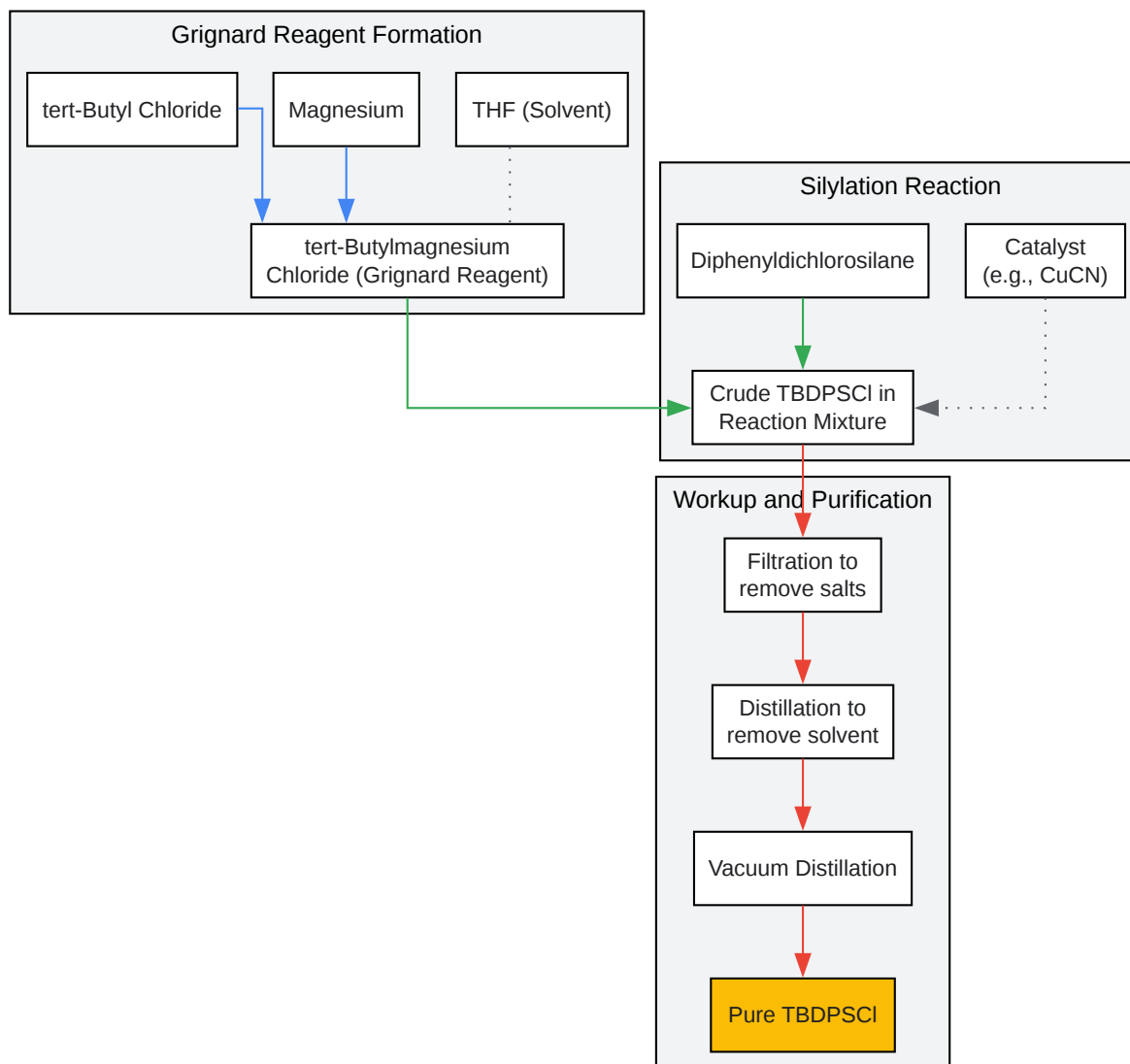
In complex organic syntheses, particularly in drug development, it is often necessary to temporarily block a reactive functional group to prevent it from interfering with a desired chemical transformation elsewhere in the molecule.[5][7] TBDPSCI serves as an excellent silylating agent for this purpose, primarily for the protection of alcohols.[6]

The TBDPS group offers significant advantages over other common silyl ethers, such as tert-butyldimethylsilyl (TBDMS) ethers:

- **Enhanced Stability:** The steric bulk provided by the two phenyl rings and the tert-butyl group makes TBDPS ethers highly resistant to acidic hydrolysis and a wide range of other reagents.[1][8] They are notably more stable than TBDMS ethers and can withstand conditions that would cleave the latter.[8]
- **Selective Reactivity:** TBDPSCI shows a high preference for reacting with primary hydroxyl groups over more sterically hindered secondary and tertiary alcohols, allowing for selective protection in poly-functionalized molecules.[8][9]

This strategic use of protection and subsequent deprotection is a cornerstone of modern synthetic chemistry.





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